Technical Monograph: 2-(4-Methoxyphenoxy)ethanethioamide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(4-Methoxyphenoxy)ethanethioamide*
CAS No.:	*35370-92-4*
Cat. No.:	*B1597066*

Get Quote

CAS: 35370-92-4 | Formula: C

H

NO

S | MW: 197.25 g/mol [1][2]

Executive Summary & Structural Significance

2-(4-Methoxyphenoxy)ethanethioamide is a specialized organosulfur building block primarily utilized in the synthesis of thiazole-based heterocycles. Structurally, it consists of a 4-methoxyphenoxy tail—a lipophilic, electron-donating pharmacophore—linked to a thioamide head group via a methylene bridge.

Unlike its oxo-analog (the amide), the thioamide functionality renders the sulfur atom a "soft" nucleophile, significantly enhancing its reactivity toward

© 2026 BenchChem. All rights reserved.

-halocarbonyls. This property makes the compound a critical precursor in the Hantzsch Thiazole Synthesis, a gateway reaction for generating kinase inhibitors, antitubercular agents, and allosteric modulators.

Physicochemical Profile

The following data aggregates experimental and predicted values for the pure crystalline solid.

Property	Value	Confidence
CAS Number	35370-92-4	High
Molecular Weight	197.25 g/mol	Exact
Appearance	Pale yellow crystalline solid	High
Melting Point	113°C - 115°C	Experimental [1]
Density	1.213 g/cm³	Predicted
LogP (Octanol/Water)	~1.2	Predicted
Solubility	DMSO, Ethanol, Methanol	High
pKa	~12.5 (Thioamide N-H)	Estimated

Synthetic Architecture

The synthesis of **2-(4-methoxyphenoxy)ethanethioamide** is most efficiently achieved via the thionation of its corresponding nitrile precursor, 2-(4-methoxyphenoxy)acetonitrile. While Lawesson’s reagent is suitable for milligram-scale discovery, the Gas-Liquid Phase Transfer Thionation using hydrogen sulfide (

) is the preferred method for scale-up due to atom economy and purification ease.

Mechanism of Thionation

The reaction proceeds via the nucleophilic attack of the hydrosulfide ion (

) on the nitrile carbon, followed by proton transfer and tautomerization.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Nucleophilic addition of hydrosulfide to the nitrile group followed by rearrangement to the stable thioamide.

Protocol: Base-Catalyzed Thionation (Scalable)

Objective: Conversion of 2-(4-methoxyphenoxy)acetonitrile to the thioamide.

Reagents:

- Precursor: 2-(4-Methoxyphenoxy)acetonitrile (1.0 eq)
- Reagent: Hydrogen Sulfide (

) gas (Excess) OR Sodium Hydrosulfide (NaSH)
- Catalyst: Diethylamine (DEA) or Triethylamine (TEA) (1.0 eq)
- Solvent: Pyridine / Ethanol (1:1 v/v)

Step-by-Step Methodology:

- Preparation: In a 3-neck round-bottom flask equipped with a gas inlet tube and a reflux condenser, dissolve 10 mmol of 2-(4-methoxyphenoxy)acetonitrile in 20 mL of Pyridine/Ethanol mixture.
- Activation: Add 10 mmol of Diethylamine. The base facilitates the formation of the reactive

  species.
- Thionation:

© 2026 BenchChem. All rights reserved.

- Gas Method: Bubble

  gas slowly through the solution at room temperature for 3-4 hours. The solution will likely darken.

- Solid Method (Alternative): Add 2.0 eq of NaSH and reflux at 60°C for 6 hours.

- Quenching: Pour the reaction mixture into 200 mL of ice-cold water. The thioamide is lipophilic and should precipitate.
- Isolation: Filter the precipitate. If oil forms, extract with Ethyl Acetate (

  mL), wash with 1N HCl (to remove pyridine), dry over

  , and concentrate.
- Purification: Recrystallize from Ethanol/Water (9:1) to yield pale yellow needles (Target MP: 113°C).

Reactivity Profile: The Hantzsch Thiazole Synthesis

The primary utility of **2-(4-methoxyphenoxy)ethanethioamide** lies in its ability to form 2-substituted thiazoles. The sulfur atom acts as a nucleophile attacking the

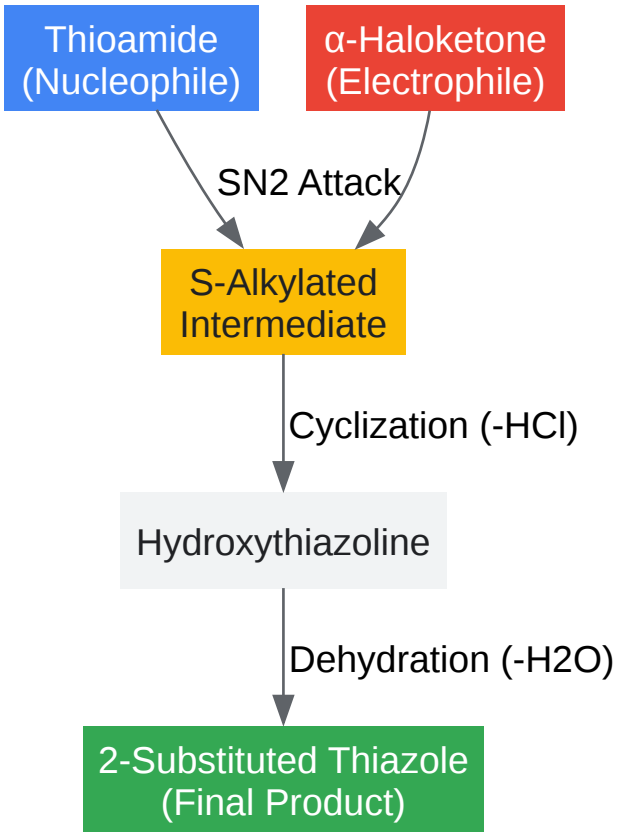
-carbon of an

-haloketone, followed by cyclodehydration.

Reaction Logic & Pathway

This transformation constructs the thiazole ring, a "privileged scaffold" in medicinal chemistry found in drugs like Dasatinib and Ritonavir.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: The Hantzsch synthesis pathway involving S-alkylation followed by cyclodehydration.

Experimental Protocol: Synthesis of a Thiazole Derivative

Objective: Reaction of **2-(4-methoxyphenoxy)ethanethioamide** with 2-Bromoacetophenone.

- Stoichiometry: Combine **2-(4-methoxyphenoxy)ethanethioamide** (1.0 mmol) and 2-Bromoacetophenone (1.0 mmol) in absolute Ethanol (5 mL).
- Reflux: Heat the mixture to reflux (approx. 78°C) for 2–4 hours.
    - Monitoring: Monitor via TLC (Mobile phase: Hexane/EtOAc 7:3). The disappearance of the thioamide spot indicates completion.
- Workup: Cool the solution to room temperature. The hydrobromide salt of the thiazole often precipitates directly.

© 2026 BenchChem. All rights reserved.

- Neutralization: Filter the solid and suspend it in 5%

  solution to liberate the free base. Stir for 30 minutes.
- Final Isolation: Filter the free base, wash with water, and dry.
- Validation:
  - 1H NMR (CDCl3): Look for the thiazole proton singlet around

    7.0–8.0 ppm.
  - Absence of C=S: FTIR should show the disappearance of the thioamide band (~1350 cm

).

Analytical Characterization

To validate the integrity of **2-(4-methoxyphenoxy)ethanethioamide**, the following spectral signatures must be confirmed.

Technique	Diagnostic Signal	Structural Assignment
FTIR	3300, 3150 cm	Stretching (Primary Thioamide)
FTIR	1240 cm	Ether Stretch (Aryl ether)
1H NMR	3.75 ppm (s, 3H)	(Methoxy group)
1H NMR	4.90 ppm (s, 2H)	(Methylene bridge)
1H NMR	7.50, 9.20 ppm (br)	(Thioamide protons, broad/exchangeable)
MS (ESI)	m/z 198	Molecular Ion

Handling & Safety (HSE)

© 2026 BenchChem. All rights reserved.

- Thioamide Toxicity: Thioamides can be goitrogenic and hepatotoxic. Handle in a fume hood to avoid inhalation of dust or vapors.
- Odor Control: Like many organosulfur compounds, this molecule may possess a pungent odor. All glassware should be treated with a bleach solution (sodium hypochlorite) before removal from the fume hood to oxidize residual sulfur species.
- Storage: Store at 2-8°C under an inert atmosphere (Argon/Nitrogen). Thioamides are susceptible to slow hydrolysis to amides if exposed to atmospheric moisture over long periods.

References

- Alfa Chemistry. (n.d.). **2-(4-Methoxyphenoxy)ethanethioamide** Product Sheet. Retrieved from
- BenchChem. (n.d.). Hantzsch Synthesis for Thiazole Derivatives: Application Notes. Retrieved from
- PubChem. (2025).[3][4] Compound Summary: **2-(4-methoxyphenoxy)ethanethioamide** (CID 2743555).[5] National Library of Medicine. Retrieved from
- ChemicalBook. (2023). **2-(4-Methoxyphenoxy)ethanethioamide** Properties and Suppliers. Retrieved from [6]
- Organic Chemistry Portal. (n.d.). Synthesis of Thiazoles: The Hantzsch Thiazole Synthesis. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. alfa-chemistry.com [alfa-chemistry.com]

- 2. echemi.com [echemi.com]
- 3. 2-(4-Methoxyphenoxy)propanoic acid | C10H12O4 | CID 151199 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-(4-Methoxyphenoxy)-N-(2-phenylethyl)ethanimidic acid | C17H19NO3 | CID 210238 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. PubChemLite - 2-(4-methoxyphenoxy)ethanethioamide (C9H11NO2S) [pubchemlite.lcsb.uni.lu]
- 6. 2-(4-METHOXYPHENOXY)ETHANETHIOAMIDE | 35370-92-4 [chemicalbook.com]
- To cite this document: BenchChem. [Technical Monograph: 2-(4-Methoxyphenoxy)ethanethioamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1597066/docs#technical-monograph-2-4-methoxyphenoxy-ethanethioamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.